

Determining the Susceptibility of Mycobacterium tuberculosis to Delpazolid: Application Notes and Protocols

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Compound of Interest

Compound Name: *Delpazolid*

Cat. No.: *B607052*

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These application notes provide a comprehensive protocol for determining the Minimum Inhibitory Concentration (MIC) of **Delpazolid** against Mycobacterium tuberculosis. **Delpazolid** is a novel oxazolidinone antibiotic that has shown promising activity against multidrug-resistant (MDR) and extensively drug-resistant (XDR) strains of M. tuberculosis.[1][2][3] Accurate and standardized susceptibility testing is crucial for its clinical development and for guiding appropriate patient treatment.

Delpazolid, like other oxazolidinones, functions by inhibiting the initiation of protein synthesis in bacteria.[4] It has demonstrated comparable or superior in vitro activity against various Gram-positive bacteria, including M. tuberculosis, when compared to linezolid.[1][3] Notably, **Delpazolid** may be more effective against certain linezolid-resistant strains, suggesting it may have a distinct interaction with the ribosomal binding site.[2][5]

The recommended methodology for determining the MIC of antitubercular agents for M. tuberculosis complex is the broth microdilution method.[6][7][8] This document outlines a detailed protocol based on established guidelines from organizations such as the European Committee on Antimicrobial Susceptibility Testing (EUCAST) and the Clinical and Laboratory Standards Institute (CLSI).[6][7][9][10][11]

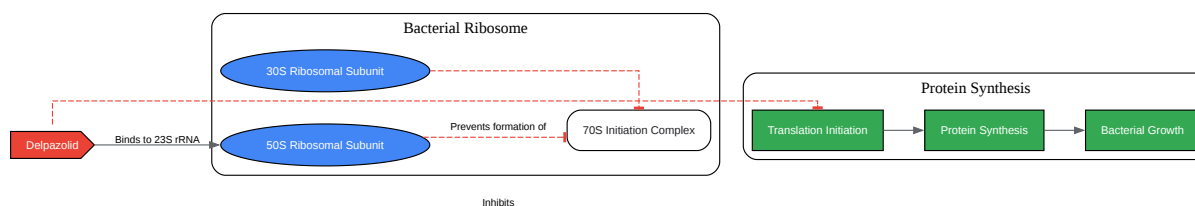
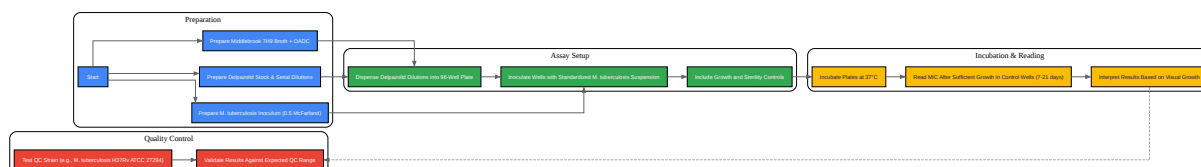
Quantitative Data Summary

The following table summarizes the reported MIC values for **Delpazolid** against various *M. tuberculosis* strains. These values are essential for interpreting test results and for monitoring the emergence of resistance.

Strain Type	Delpazolid MIC Range (µg/mL)	Delpazolid MIC ₅₀ (µg/mL)	Delpazolid MIC ₉₀ (µg/mL)	Notes
<i>M. tuberculosis</i> H37Rv	~0.5	Not widely reported	Not widely reported	Similar to linezolid. [1] [4]
Drug-Susceptible TB	Not widely reported	Not widely reported	Not widely reported	
Multidrug-Resistant TB (MDR-TB)	Not specified	Not specified	0.25 - 0.5	Delpazolid has shown lower resistance rates compared to linezolid in some studies. [1] [2]
Extensively Drug-Resistant TB (XDR-TB)	Not specified	Not specified	1.0	[1] [2]
Proposed Epidemiological Cutoff (ECOFF) Value	≤ 2.0	Strains with MICs above this value may harbor resistance mechanisms. [2]		

Experimental Workflow Diagram

The following diagram illustrates the key steps in the broth microdilution protocol for determining the **Delpazolid** MIC against *M. tuberculosis*.



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